Technical Guide: 4-Bromo-2,6-dinitrobenzoic Acid[1]

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Compound of Interest

Compound Name:	*4-Bromo-2,6-dinitrobenzoic acid*
CAS No.:	*95192-56-6*
Cat. No.:	*B1332961*

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CAS Number: 95192-56-6 Molecular Formula: $C_7H_3BrN_2O_6$ Molecular Weight: 291.01 g/mol [1]

Executive Summary

4-Bromo-2,6-dinitrobenzoic acid is a highly functionalized aromatic building block characterized by a dense array of electrophilic and nucleophilic handles. Its structure—a benzoic acid core flanked by two nitro groups at the ortho positions and a bromine atom at the para position—creates a unique electronic environment. The steric bulk of the ortho-nitro groups forces the carboxylic acid out of planarity, influencing its pKa and reactivity, while the electron-withdrawing nature of the ring activates the C4-bromine toward nucleophilic aromatic substitution (S_nAr), albeit through a complex mechanism involving the para-carboxyl activation.

This guide details the synthesis, reactivity, and application of this scaffold in drug discovery and advanced materials science. It is designed for researchers requiring a self-validating protocol for the generation and utilization of this intermediate.

Chemical Identity & Physical Properties[3][4][5]

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Property	Data	Note
CAS Number	95192-56-6	Verified identifier
IUPAC Name	4-Bromo-2,6-dinitrobenzoic acid	
SMILES	OC(=O)C1=C(N(=O)=O)C=C(Br)C=C1N(=O)=O	Useful for cheminformatics
Appearance	Pale yellow to brownish crystalline solid	Color deepens with impurity/oxidation
Solubility	Soluble in DMSO, DMF, EtOAc; sparingly in water	Acidic pH aids aqueous solubility
Melting Point	>200°C (Decomposes)	Caution:[2][3][4][5][6][7][8][9][10][11][12] Prone to thermal decarboxylation

Synthesis Protocol

The most robust synthetic route avoids the direct dinitration of 4-bromobenzoic acid, which often suffers from regioselectivity issues and purification difficulties. Instead, a stepwise oxidation approach starting from the toluene derivative is recommended for high purity and yield.

Mechanism & Workflow

The synthesis proceeds via the nitration of 4-bromo-2-nitrotoluene to the dinitro intermediate, followed by benzylic oxidation.

- Precursor Preparation: Nitration of 4-bromo-2-nitrotoluene introduces the second nitro group at the C6 position. The methyl group directs ortho, and the existing nitro group directs meta, converging on the C6 position.
- Benzylic Oxidation: The methyl group is oxidized to the carboxylic acid. Standard $KMnO_4$ protocols or CrO_3-mediated oxidations (Jones reagent conditions) are effective.

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Experimental Procedure

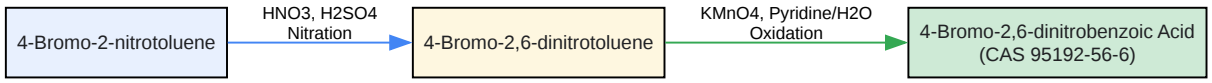
Step 1: Synthesis of 4-Bromo-2,6-dinitrotoluene

- Reagents: 4-Bromo-2-nitrotoluene (1.0 eq), Fuming HNO_3 (excess), H_2SO_4 (solvent/catalyst).
- Protocol:
  - Dissolve 4-bromo-2-nitrotoluene in concentrated H_2SO_4 at 0°C.
  - Dropwise add fuming HNO_3 while maintaining internal temperature <10°C.
  - Allow to warm to room temperature and stir for 3 hours.
  - Pour onto crushed ice. Filter the yellow precipitate.
  - Validation: Check TLC (Hexane/EtOAc 8:2) for disappearance of starting material.
  - Purification: Recrystallize from ethanol to yield 4-bromo-2,6-dinitrotoluene.

Step 2: Oxidation to **4-Bromo-2,6-dinitrobenzoic Acid**

- Reagents: 4-Bromo-2,6-dinitrotoluene (1.0 eq), $KMnO_4$ (3.0 eq), Pyridine/Water (1:1 v/v).
- Protocol:
  - Suspend the toluene derivative in a Pyridine/Water mixture (pyridine aids solubility of the nitro-aromatic).
  - Heat to 80°C and add $KMnO_4$ in portions over 1 hour. Caution: Exothermic.
  - Reflux for 4-6 hours until the purple permanganate color persists or starting material is consumed.
  - Filter hot through Celite to remove MnO_2.
  - Acidify the filtrate with HCl (pH < 2) to precipitate the product.
  - Isolation: Filter the solid, wash with cold water, and dry under vacuum.

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Figure 1: Stepwise synthetic pathway ensuring regiochemical control.

Reactivity & Derivatization

The **4-bromo-2,6-dinitrobenzoic acid** scaffold offers three distinct vectors for chemical modification, making it a versatile intermediate for drug development (e.g., kinase inhibitors, covalent ligands).

A. Nucleophilic Aromatic Substitution (S_NAr)

The C4-bromine is activated for substitution. While meta-nitro groups typically deactivate the meta position relative to ortho/para, the para-carboxylic acid (electron-withdrawing) combined with the overall electron deficiency of the dinitro-ring facilitates displacement by strong nucleophiles (amines, thiols).

- Condition: Heating with primary amines in DMF/DIEA.
- Note: The carboxylate formed in basic conditions may reduce electrophilicity; using the methyl ester of the parent acid often improves yields.

B. Decarboxylation (Thermal Instability)

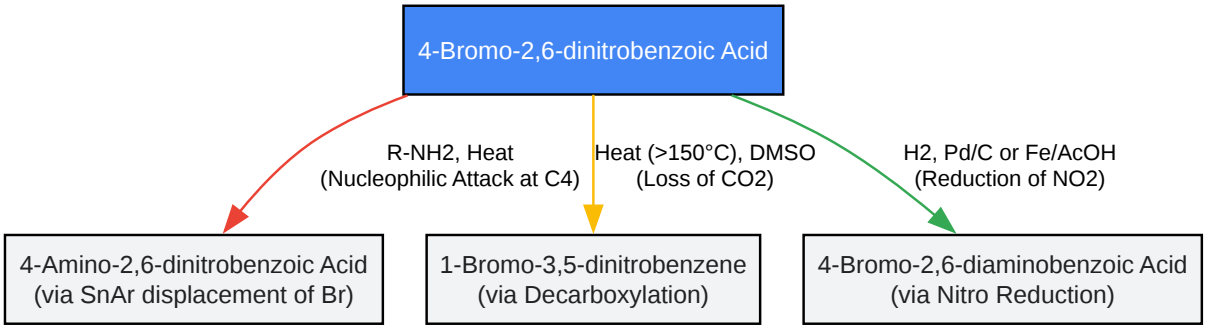
Like many 2,6-nitro-substituted benzoic acids, this compound is prone to thermal decarboxylation.

- Reaction: Heating >150°C or in high-boiling solvents (DMSO) can lead to 1-bromo-3,5-dinitrobenzene.
- Strategic Use: This can be a desired pathway to synthesize specific 1,3,5-substituted benzenes, but it is a stability hazard during standard amide couplings.

C. Nitro Group Reduction

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The nitro groups can be reduced to amines (using H_2/Pd-C or Fe/AcOH), yielding 4-bromo-2,6-diaminobenzoic acid. This converts the electron-poor ring into an electron-rich anthranilic acid derivative, useful for synthesizing benzimidazoles or quinazolines.



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Figure 2: Divergent reactivity pathways for scaffold functionalization.

Applications in Drug Development

- Photoaffinity Labeling: The dinitro-aryl functionality is often explored in photoactive probes. Derivatives can serve as precursors to nitrene-generating species upon irradiation.
- Covalent Inhibitors: The activated bromine can be displaced by cysteine-reactive warheads or can serve as the site for cross-coupling (Suzuki/Buchwald) to attach target-binding motifs.
- Prodrug Moieties: The sterically hindered ester derivatives (formed from the 2,6-disubstituted acid) hydrolyze slowly, offering potential for controlled-release formulations.

Safety & Handling (MSDS Highlights)

- Explosion Hazard: Polynitro aromatic compounds are potentially explosive. While the carboxylic acid and bromine add stability relative to TNT, 4-bromo-2,6-dinitrotoluene (the intermediate) and the dry acid should be handled with care. Avoid friction and high heat.
- Toxicity: Likely toxic by inhalation and ingestion. Use full PPE (gloves, respirator) to avoid sensitization.
- Storage: Store in a cool, dry place away from strong bases and reducing agents.

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References

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